

Application Notes: Ozagrel Hydrochloride in Endothelial Dysfunction Research

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Compound of Interest

Compound Name: Ozagrel hydrochloride

Cat. No.: B1139521

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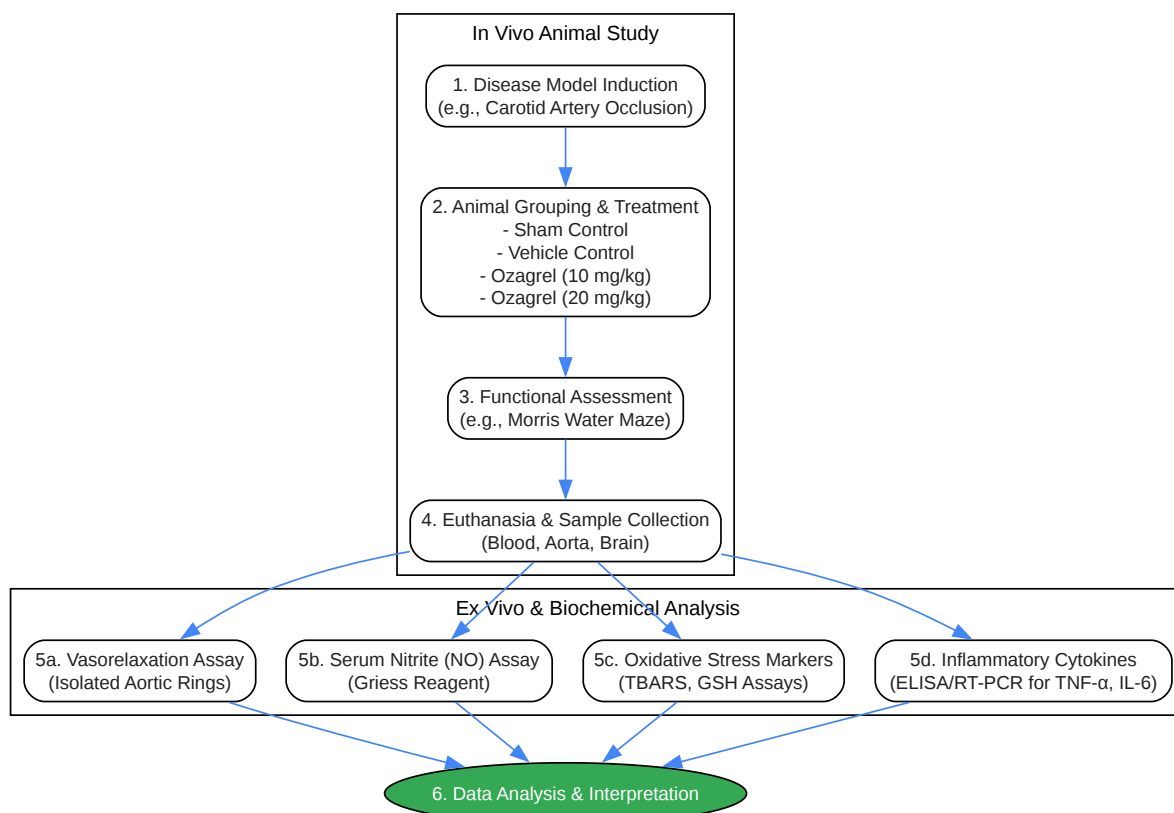
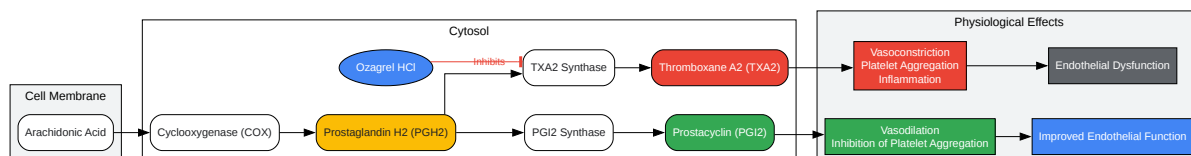
Introduction

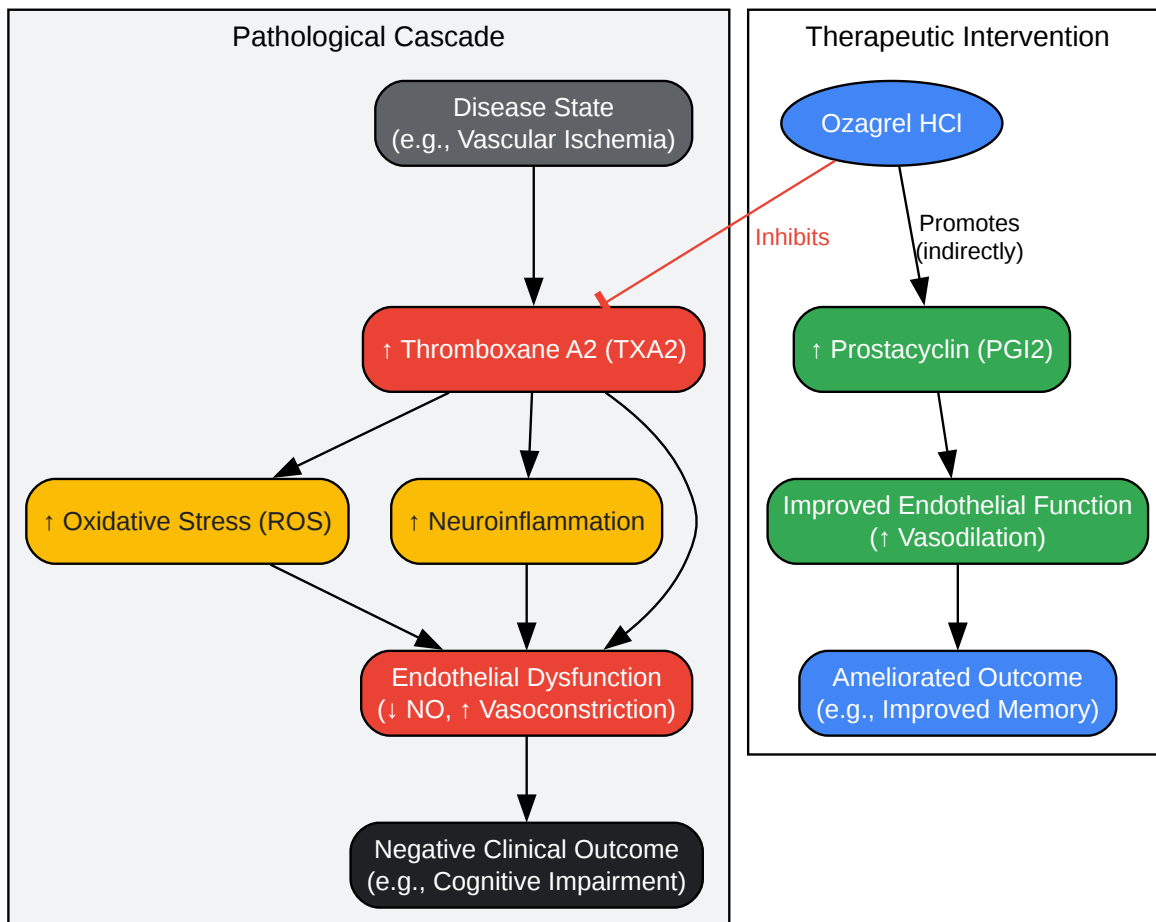
Ozagrel hydrochloride is a selective inhibitor of thromboxane A2 (TXA2) synthase, the enzyme responsible for the conversion of prostaglandin H2 to TXA2.[1][2][3][4] Endothelial dysfunction is a pathological state of the endothelium, the inner lining of blood vessels, and is characterized by an imbalance between vasodilating and vasoconstricting substances, pro- and anti-thrombotic factors, and pro- and anti-inflammatory mediators. A key feature of endothelial dysfunction is the reduced bioavailability of nitric oxide (NO), a potent vasodilator. [5][6][7] Thromboxane A2 is a potent vasoconstrictor and promoter of platelet aggregation, which contributes to the pathogenesis of various cardiovascular diseases where endothelial dysfunction is a key initiating event.[8][9] By inhibiting TXA2 synthesis, **Ozagrel hydrochloride** serves as a valuable pharmacological tool to investigate the role of the arachidonic acid cascade in endothelial health and disease.

Mechanism of Action

Ozagrel hydrochloride specifically inhibits thromboxane A2 synthase with high potency.[1] This inhibition redirects the metabolic pathway of prostaglandin H2 towards the synthesis of other prostanoids, such as prostacyclin (PGI2), a potent vasodilator and inhibitor of platelet aggregation.[4] This shift in the balance from the vasoconstrictive and pro-aggregatory effects of TXA2 towards the vasodilatory and anti-aggregatory properties of PGI2 helps to restore endothelial function. Furthermore, studies have shown that Ozagrel can ameliorate endothelial

dysfunction by reducing oxidative stress and neuroinflammation, making it a useful agent for studying disease models where these pathological processes are prominent.[\[10\]](#)[\[11\]](#)





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References

- 1. selleckchem.com [selleckchem.com]
- 2. Ozagrel hydrochloride monohydrate, a thromboxane synthase inhibitor, and its metabolites as inhibitors of hepatic microsomal drug metabolism - PubMed

[pubmed.ncbi.nlm.nih.gov]

- 3. adooq.com [adooq.com]
- 4. Ozagrel Hydrochloride - LKT Labs [lktlabs.com]
- 5. Therapeutic effect of enhancing endothelial nitric oxide synthase (eNOS) expression and preventing eNOS uncoupling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Vascular endothelial dysfunction and pharmacological treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Endothelial nitric oxide synthase and endothelial dysfunction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. What is Ozagrel Sodium used for? [synapse.patsnap.com]
- 9. New Drugs and Therapies in Pulmonary Arterial Hypertension - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Ozagrel a thromboxane A2 synthase inhibitor extenuates endothelial dysfunction, oxidative stress and neuroinflammation in rat model of bilateral common carotid artery occlusion induced vascular dementia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Ameliorative effect of ozagrel, a thromboxane A2 synthase inhibitor, in hyperhomocysteinemia-induced experimental vascular cognitive impairment and dementia - PubMed [pubmed.ncbi.nlm.nih.gov]
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